

Essential Safety and Disposal Procedures for A-86929

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Compound of Interest

Compound Name: A-86929

Cat. No.: B1241790

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Disclaimer: A specific Safety Data Sheet (SDS) for **A-86929** is not readily available in public domains. The following guidance is based on general laboratory safety protocols, information on its prodrug Adrogolide (ABT-431), and the SDS of a functionally similar compound, SKF 81297 hydrobromide, a selective dopamine D1 receptor agonist. Researchers must always consult their institution's Environmental Health and Safety (EHS) department for specific disposal requirements and conduct a risk assessment before handling any research chemical.

A-86929 is a potent and selective dopamine D1 receptor agonist used in neuroscience research.^[1] While its prodrug, Adrogolide (ABT-431), is noted as a chemically stable compound, the active form, **A-86929**, should be handled with care due to its potent biological activity. As a precautionary measure, it is recommended to treat **A-86929** as a potentially hazardous substance, aligning with the safety profile of similar research compounds.

Key Safety and Handling Information

Proper personal protective equipment (PPE) is mandatory when handling **A-86929**. This includes, but is not limited to, a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles. All handling of the solid compound or solutions should be performed in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.

Parameter	Recommendation	Source/Rationale
Personal Protective Equipment (PPE)	Lab coat, nitrile gloves, safety glasses/goggles.	General laboratory best practices.
Handling	Use in a well-ventilated area or chemical fume hood. Avoid dust formation and inhalation.	Precaution for handling potent research compounds.
Storage	Store in a tightly sealed container in a cool, dry, and dark place.	Based on general chemical stability principles.
Hazard Classification (Proxy)	Potentially hazardous: Irritating to eyes, respiratory system, and skin. Harmful to aquatic organisms.	Based on the SDS for the similar compound SKF 81297 hydrobromide.
First Aid - Inhalation	Move to fresh air. If breathing is difficult, seek medical attention.	Standard procedure for chemical inhalation.
First Aid - Skin Contact	Remove contaminated clothing. Wash skin thoroughly with soap and water.	Standard procedure for skin contact with chemicals.
First Aid - Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical attention.	Standard procedure for eye contact with chemicals.
First Aid - Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.	Standard procedure for chemical ingestion.

Step-by-Step Disposal Protocol

The disposal of **A-86929** must comply with all applicable federal, state, and local regulations for chemical waste. The following is a general protocol and should be adapted to meet institutional guidelines.

1. Waste Identification and Segregation:

- **A-86929** Solid Waste: Collect any unused or expired solid **A-86929** in its original container or a clearly labeled, sealed, and compatible waste container.
- Contaminated Labware: Disposable items such as pipette tips, tubes, and gloves that have come into contact with **A-86929** should be considered contaminated waste. Place these items in a designated, sealed plastic bag or container labeled "Hazardous Chemical Waste" and with the chemical name.
- Liquid Waste: Solutions containing **A-86929** should be collected in a designated, sealed, and properly labeled hazardous waste container. Do not mix with other incompatible waste streams.

2. Waste Container Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name ("**A-86929**"), and the primary hazard(s) (e.g., "Potentially Toxic," "Irritant").
- Include the accumulation start date and the name of the principal investigator or laboratory.

3. Storage of Waste:

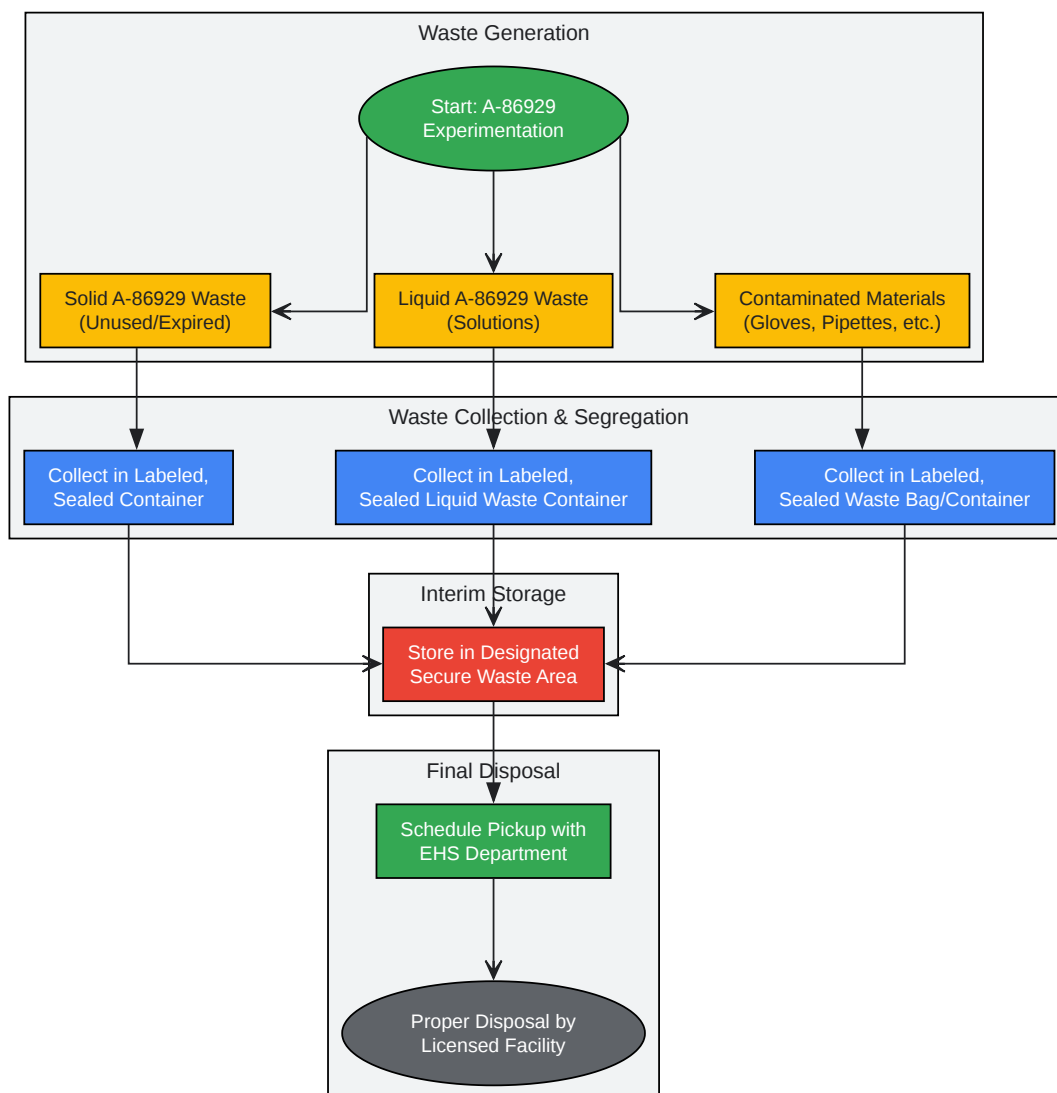
- Store waste containers in a designated, secure area away from general laboratory traffic.
- Ensure containers are sealed to prevent leaks or spills.
- Store incompatible waste types separately to prevent accidental reactions.

4. Waste Pickup and Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for your hazardous chemical waste.
- Do not dispose of **A-86929**, or any items contaminated with it, in the regular trash or down the drain.

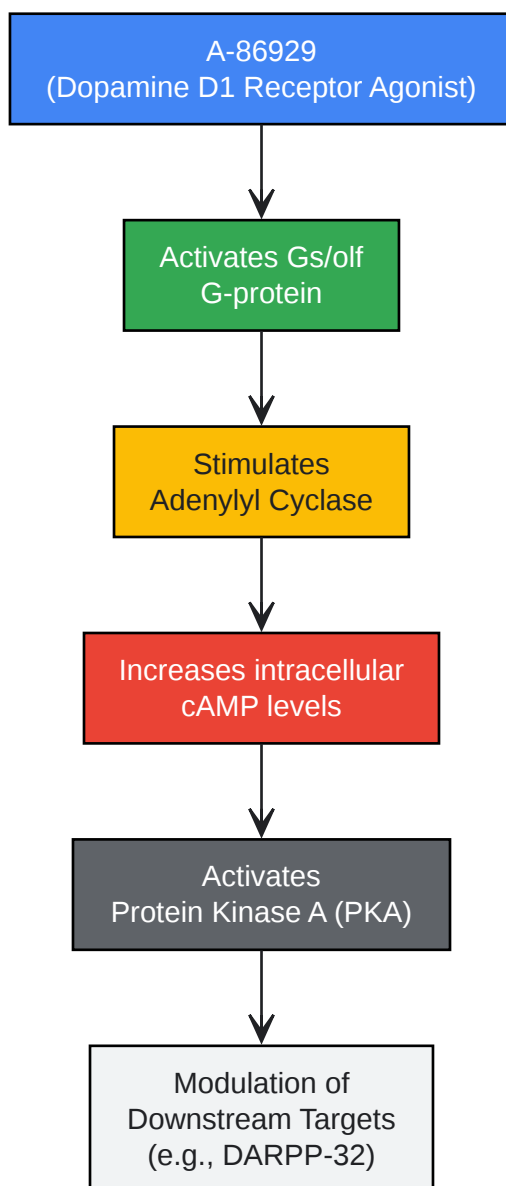
Experimental Protocols Cited

The information provided is based on standard laboratory chemical safety and disposal protocols and does not stem from specific experimental results on **A-86929** disposal. For detailed experimental protocols regarding the use of **A-86929** in research, please refer to peer-reviewed scientific literature.



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Caption: Workflow for the proper disposal of **A-86929** waste.



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References

- 1. A-86929 - Wikipedia [en.wikipedia.org]

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